

Application Notes and Protocols: Radioimmunoassay for Human C-peptide Detection

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Compound of Interest

Compound Name: Human c-peptide

CAS No.: 33017-11-7

Cat. No.: B549688

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Introduction: The Significance of C-peptide Measurement

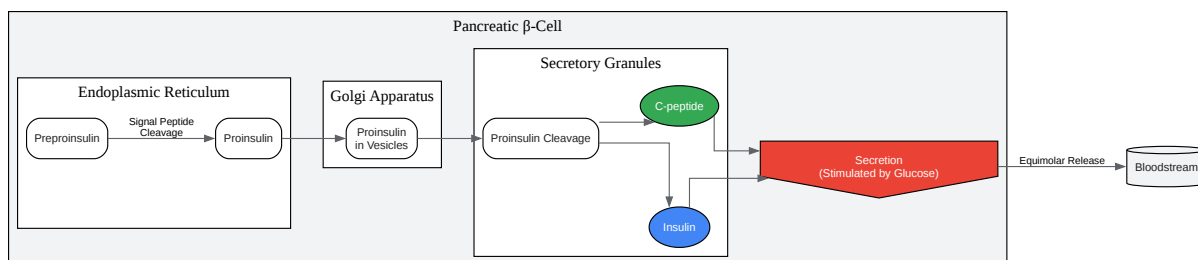
Connecting peptide, or C-peptide, is a 31-amino acid polypeptide that is a crucial byproduct of insulin synthesis within the pancreatic β -cells.[1][2] Proinsulin, the precursor to insulin, is cleaved to form equimolar amounts of insulin and C-peptide, which are then co-secreted into the bloodstream.[3][4] While initially considered biologically inert, C-peptide is now recognized for its own physiological activities, including anti-inflammatory and neuroprotective effects.[5]

However, its primary clinical and research utility lies in its role as a stable and reliable biomarker of endogenous insulin secretion.[1] Unlike insulin, which has a short half-life of 3-5 minutes and is significantly cleared by the liver in its first pass, C-peptide has a longer half-life of about 30-35 minutes and is primarily cleared by the kidneys.[2] This makes C-peptide an excellent indicator of β -cell function, even in patients receiving exogenous insulin therapy.[6][7] Measurement of C-peptide is invaluable for differentiating between type 1 and type 2 diabetes, assessing residual β -cell function, and investigating causes of hypoglycemia.[8][9]

Radioimmunoassay (RIA) is a classic, highly sensitive, and specific technique used for the quantitative measurement of C-peptide in various biological samples like serum and plasma. [10][11] This document provides a comprehensive guide to the principles, applications, and a detailed protocol for the detection of **human C-peptide** using RIA.

The Biological Pathway of Insulin and C-peptide Secretion

The synthesis and secretion of insulin and C-peptide are tightly regulated processes that are fundamental to glucose homeostasis. The following diagram illustrates this pathway.



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Caption: Biosynthesis and secretion of insulin and C-peptide from pancreatic β -cells.

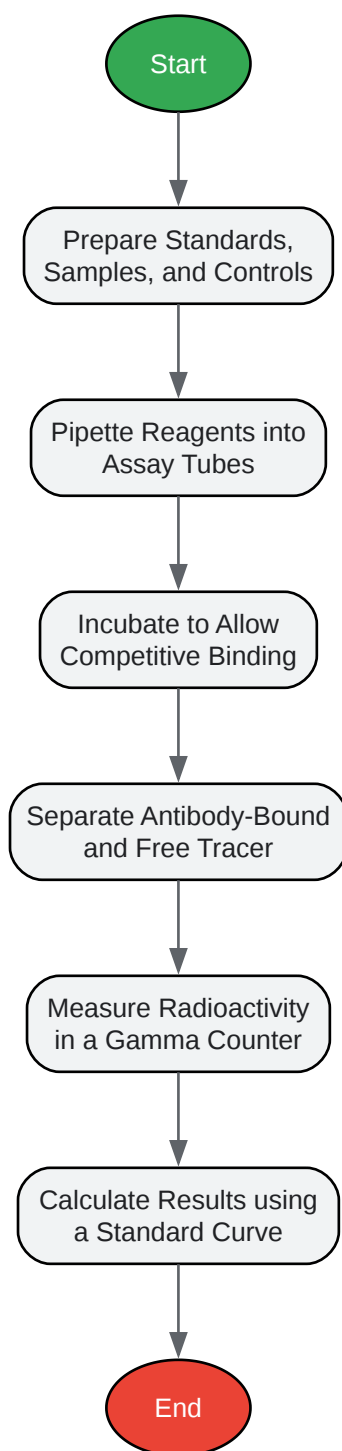
Principle of Radioimmunoassay (RIA) for C-peptide

The radioimmunoassay for C-peptide is a competitive binding assay.[11] The principle relies on the competition between a known quantity of radiolabeled C-peptide (the "tracer") and the unlabeled C-peptide present in the sample (the "antigen") for a limited number of binding sites on a specific anti-C-peptide antibody.[11][12]

The concentration of C-peptide in the sample is inversely proportional to the amount of radiolabeled C-peptide that binds to the antibody. By measuring the radioactivity of the antibody-bound fraction, a standard curve can be generated, and the concentration of C-peptide in unknown samples can be determined.^[12]

RIA Workflow Overview

The following diagram outlines the general steps involved in a C-peptide radioimmunoassay.



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